

# comparative environmental impact assessment of terbutylazine and simazine

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## *Compound of Interest*

Compound Name: *Terbutylazine*

Cat. No.: *B1195847*

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## Comparative Environmental Impact Assessment: Terbutylazine vs. Simazine

A comprehensive guide for researchers, scientists, and drug development professionals on the environmental profiles of two common triazine herbicides.

This guide provides a detailed comparison of the environmental impact of **terbutylazine** and simazine, two widely used triazine herbicides. The following sections present a comprehensive analysis of their physicochemical properties, ecotoxicity, environmental fate, and regulatory status, supported by experimental data and methodologies.

## Data Presentation: At-a-Glance Comparison

The following tables summarize the key quantitative data for **terbutylazine** and simazine, facilitating a direct comparison of their environmental characteristics.

Table 1: Physicochemical Properties

Property	Terbuthylazine	Simazine	Source(s)
Chemical Formula	$C_9H_{16}ClN_5$	$C_7H_{12}ClN_5$	<a href="#">[1]</a>
Molar Mass ( g/mol )	229.71	201.66	<a href="#">[1]</a>
Water Solubility (mg/L at 20-25°C)	5.0 - 9.0	3.5 - 5.0	<a href="#">[1]</a> <a href="#">[2]</a>
Vapor Pressure (mPa at 20-25°C)	0.09 - 0.23	$0.61 - 8.1 \times 10^{-4}$	<a href="#">[1]</a>
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	3.2 - 3.4	1.96 - 2.18	<a href="#">[1]</a>
K <sub>oc</sub> (Soil Organic Carbon-Water Partitioning Coefficient)	224 - 526	103 - 160	<a href="#">[1]</a>
Henry's Law Constant (Pa m <sup>3</sup> /mol at 25°C)	$2.3 \times 10^{-3}$	$4.63 \times 10^{-5}$	<a href="#">[1]</a>

Table 2: Ecotoxicity Data

Organism	Test	Terbuthylazine	Simazine	Source(s)
Fish (e.g., Rainbow Trout)	96-hour LC <sub>50</sub> (mg/L)	1.3 - 4.6	>100	[3]
Aquatic Invertebrates (e.g., Daphnia magna)	48-hour EC <sub>50</sub> (mg/L)	21	>100	[3]
Algae (e.g., Pseudokirchneriea subcapitata)	72-hour EC <sub>50</sub> (µg/L)	12 - 21	48 - 100	[3]
Birds (e.g., Bobwhite Quail)	Oral LD <sub>50</sub> (mg/kg bw)	>2000	>2000	[1]
Mammals (Rat)	Oral LD <sub>50</sub> (mg/kg bw)	1590 - 2160	>5000	[1]
Bees	48-hour LD <sub>50</sub> (µg/bee)	>100 (contact)	>100 (contact)	[3]

Table 3: Environmental Fate

Parameter	Terbuthylazine	Simazine	Source(s)
Soil DT <sub>50</sub> (aerobic, lab, days)	32 - 141	28 - 101	[2][3]
Aquatic DT <sub>50</sub> (aerobic, days)	39 - 69	30 - 70	[2][3]
Photolysis Half-life (water, days)	Stable	25 - 200	[2]
Hydrolysis Half-life (days)	Stable at pH 5-9	Stable at pH 7, slow at acidic/alkaline pH	[1][2]
Bioaccumulation Potential	Low	Low	[2][3]

Table 4: Regulatory Status

Regulation	Terbuthylazine	Simazine	Source(s)
EU Drinking Water Limit (µg/L)	0.1 (for any single pesticide)	0.1 (for any single pesticide)	
WHO Drinking Water Guideline (µg/L)	7	2	
US EPA Drinking Water Standard (MCL, µg/L)	-	4	
EU Status	Approved	Not Approved	

## Experimental Protocols

The ecotoxicity data presented in this guide are primarily derived from standardized tests established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for the key experiments cited.

### OECD 203: Fish, Acute Toxicity Test

This test evaluates the acute lethal toxicity of a substance to fish.

- Test Organism: Typically Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Test Duration: 96 hours.
- Methodology:
  - Fish are acclimated to laboratory conditions.
  - Groups of fish are exposed to a range of concentrations of the test substance in water. A control group is exposed to water without the test substance.
  - The test is conducted under controlled conditions of temperature, light, and dissolved oxygen.

- Mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.
- The LC<sub>50</sub> (the concentration of the substance that is lethal to 50% of the test organisms) is calculated at the end of the test.[4][5][6][7][8]

## OECD 202: Daphnia sp., Acute Immobilisation Test

This test assesses the acute toxicity of a substance to aquatic invertebrates.

- Test Organism:Daphnia magna.
- Test Duration: 48 hours.
- Methodology:
  - Young daphnids (less than 24 hours old) are used for the test.
  - Groups of daphnids are exposed to a series of concentrations of the test substance in a defined medium. A control group is maintained in the medium alone.
  - The test is carried out in the dark at a constant temperature.
  - The number of immobilized daphnids (those that are unable to swim) is recorded at 24 and 48 hours.
  - The EC<sub>50</sub> (the concentration of the substance that causes immobilization in 50% of the daphnids) is determined.[9][10][11][12][13]

## OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

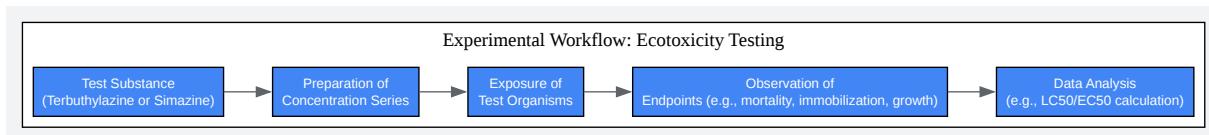
This test determines the effect of a substance on the growth of freshwater algae.

- Test Organism: Typically Pseudokirchneriella subcapitata (a green alga).
- Test Duration: 72 hours.
- Methodology:

- Exponentially growing cultures of the test alga are exposed to a range of concentrations of the test substance in a nutrient-rich medium.
- The cultures are incubated under constant illumination and temperature.
- Algal growth is measured at 24, 48, and 72 hours by determining the cell concentration or a surrogate parameter like chlorophyll fluorescence.
- The EC<sub>50</sub> (the concentration that causes a 50% reduction in algal growth rate or yield compared to the control) is calculated.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

## Signaling Pathways and Experimental Workflows

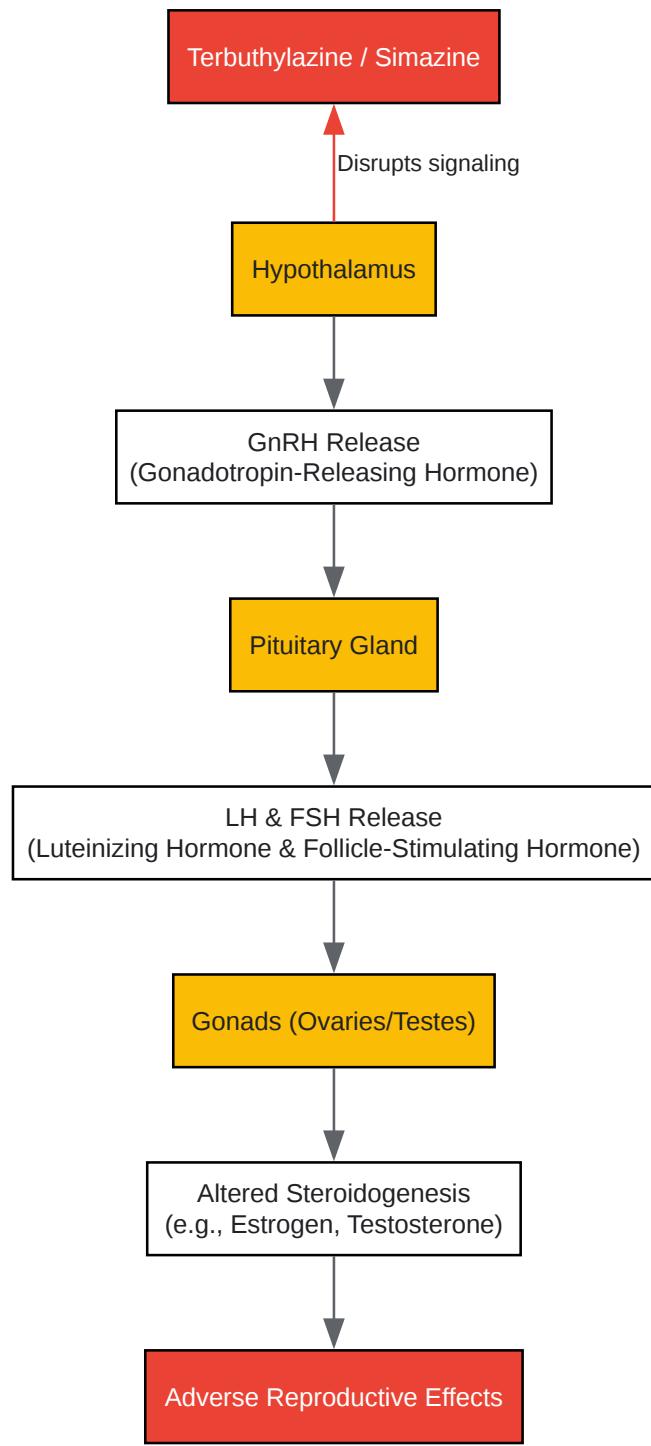
The following diagrams, generated using Graphviz (DOT language), illustrate key signaling pathways affected by **terbuthylazine** and simazine in non-target organisms and a typical experimental workflow for ecotoxicity testing.



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*Experimental workflow for ecotoxicity testing.*

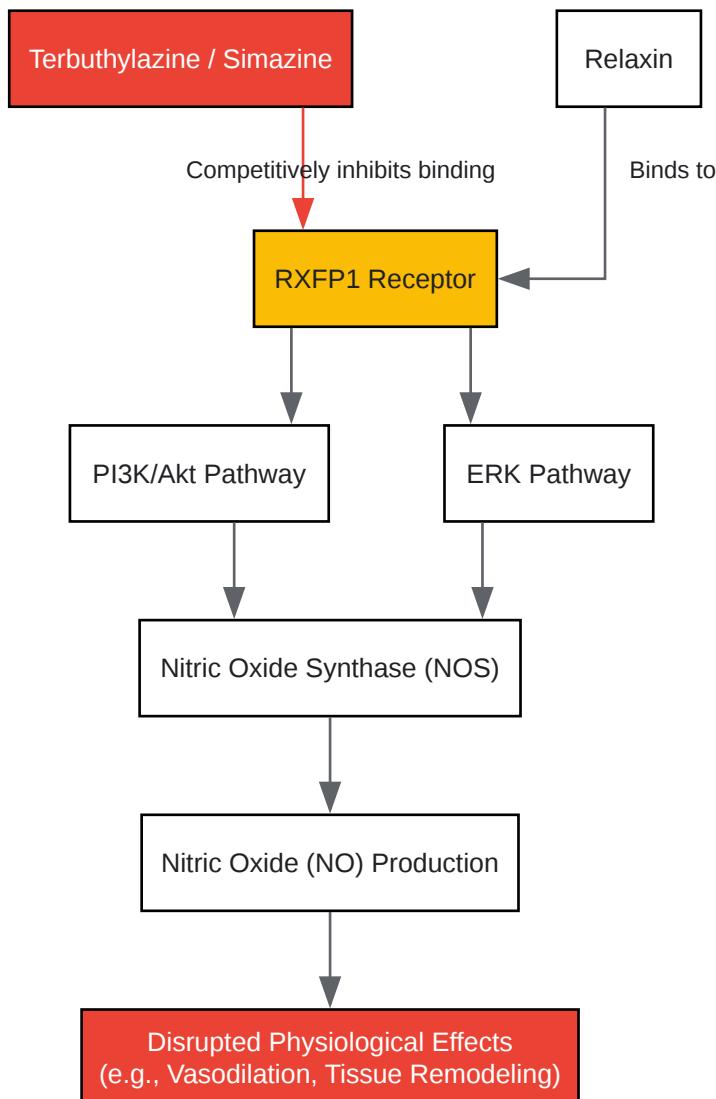
### Triazine Herbicide Impact on the Hypothalamic-Pituitary-Gonadal (HPG) Axis



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*Impact of triazines on the HPG axis.*

### Interference of Triazine Herbicides with Relaxin Signaling



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## References

- 1. Terbuthylazine | C9H16CIN5 | CID 22206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chemistry and fate of simazine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Terbuthylazine [sitem.herts.ac.uk]
- 4. Acute toxicity of injected drugs and substances in fish [protocols.io]
- 5. biotecnologiebt.it [biotecnologiebt.it]
- 6. Test No. 203: Fish, Acute Toxicity Test - Tox Lab [toxlab.co]
- 7. oecd.org [oecd.org]
- 8. oecd.org [oecd.org]
- 9. biotecnologiebt.it [biotecnologiebt.it]
- 10. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 11. OECD Acute immobilisation test | Protocols | Zantiks [zantiks.com]
- 12. oecd.org [oecd.org]
- 13. eurofins.it [eurofins.it]
- 14. catalog.labcorp.com [catalog.labcorp.com]
- 15. eurofins.com.au [eurofins.com.au]
- 16. oecd.org [oecd.org]
- 17. testinglab.com [testinglab.com]
- 18. biotecnologiebt.it [biotecnologiebt.it]
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